

"2-Chloro-4-(methoxycarbonyl)benzoic acid" safety data sheet

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Compound of Interest

Compound Name:	2-Chloro-4-(methoxycarbonyl)benzoic acid
Cat. No.:	B1368300

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An In-Depth Technical Guide to the Safe Handling of **2-Chloro-4-(methoxycarbonyl)benzoic acid**

Foreword for the Modern Researcher

In the fast-paced environment of drug discovery and chemical synthesis, a profound understanding of the reagents we handle is not merely a regulatory formality but the bedrock of scientific integrity and personal safety. **2-Chloro-4-(methoxycarbonyl)benzoic acid** is not just another catalog number; it is a key building block in the synthesis of promising SGLT2 inhibitors for diabetes therapy.^{[1][2]} Its structure, a chlorinated benzoic acid derivative with a methyl ester, presents a specific combination of chemical properties and physiological hazards that demand a nuanced approach to its handling. This guide moves beyond the checklist mentality of standard safety data sheets. It is designed for the practicing scientist, offering a deeper causal understanding of the risks involved and the rationale behind the recommended safety protocols. Our objective is to empower you, the researcher, to work with this compound not with fear, but with informed respect, ensuring both the safety of your team and the integrity of your experimental outcomes.

Section 1: Core Chemical and Physical Identity

Understanding the fundamental properties of a compound is the first step in predicting its behavior, both in a reaction flask and in the event of an accidental release.

Nomenclature and Structure:

- Systematic Name: **2-Chloro-4-(methoxycarbonyl)benzoic acid**
- Common Synonyms: **2-Chloro-4-(methoxycarbonyl)benzoic acid**[\[3\]](#)
- CAS Number: 431888-57-2[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₉H₇ClO₄[\[3\]](#)[\[4\]](#)
- Molecular Weight: 214.60 g/mol [\[3\]](#)[\[4\]](#)

The molecule's structure is key to its reactivity and hazards. It possesses a carboxylic acid group, making it acidic, and an aromatic ring substituted with a chlorine atom and a methoxycarbonyl group. The presence of chlorine can influence its toxicological profile and disposal requirements.

Physicochemical Data Summary:

Property	Value	Source
Appearance	Off-white to light brown solid	[3]
Boiling Point	360.3 ± 27.0 °C (Predicted)	[3]
Density	1.413 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	2.43 ± 0.25 (Predicted)	[3]
Storage Temperature	Room Temperature, sealed in dry conditions	[3] [4] [5]

These predicted values provide a useful approximation for assessing physical behavior, such as volatility and potential for aerosolization.

Section 2: Comprehensive Hazard Identification and GHS Classification

2-Chloro-4-(methoxycarbonyl)benzoic acid is classified as hazardous under the Globally Harmonized System (GHS).^[6] The following classifications dictate the necessary precautions for its handling.

GHS Hazard Summary Table:

Hazard Class & Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral), Cat. 4	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed ^{[7][8]}
Skin Corrosion/Irritation, Cat. 2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation ^{[7][9][10]}
Serious Eye Damage/Irritation, Cat. 2A	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation ^{[7][9][10]}
STOT (Single Exposure), Cat. 3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation ^{[7][9][10]}
Hazardous to the Aquatic Environment, Acute, Cat. 3	None	None	H402: Harmful to aquatic life ^[8]

Expert Analysis of Hazards:

- H302 (Harmful if swallowed): The primary risk here is accidental ingestion. This underscores the critical importance of prohibiting eating, drinking, or smoking in laboratory areas and practicing stringent personal hygiene.^{[8][11]}
- H315 (Causes skin irritation): As a solid, the primary route of skin exposure is through handling the powder. The acidic nature of the carboxylic acid group and the presence of the chlorinated aromatic ring likely contribute to its irritant properties. Prolonged or repeated contact can lead to inflammation, redness, and discomfort.^[10]

- H319 (Causes serious eye irritation): The compound is a fine powder that can be easily aerosolized.[12] Eye contact can cause significant pain and potential damage.[10] This is a direct consequence of its chemical nature as an irritant.
- H335 (May cause respiratory irritation): Inhalation of the dust can irritate the mucous membranes of the respiratory tract.[10] This is a common hazard for acidic organic solids and necessitates handling in a well-ventilated area, preferably within a chemical fume hood.
- H402 (Harmful to aquatic life): While not acutely toxic to aquatic life, its release into drains or waterways should be prevented.[8] This classification dictates specific disposal protocols.

Section 3: Toxicological Profile

While specific LD50 data is not readily available in the provided sources, the GHS classifications provide a clear framework for understanding the compound's toxicological effects. The primary concerns are local irritant effects upon direct contact.

- Routes of Exposure: Inhalation, eye contact, skin contact, and ingestion are all potential routes of exposure.[10]
- Symptoms of Exposure:
 - Skin: May result in itching, scaling, reddening, or blistering.[10]
 - Eyes: Can cause redness, pain, or more severe eye damage.[10]
 - Inhalation: Leads to irritation of the lungs and respiratory system.[10]
- Carcinogenicity: This compound is not listed as a probable, possible, or confirmed human carcinogen by IARC or NTP.[8][10]

The toxicological profile is consistent with an irritant. There is no data to suggest systemic toxicity or carcinogenicity at this time, but as with any research chemical, it should be handled with the assumption that all toxicological properties have not been fully investigated.[6]

Section 4: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, starting with engineering controls and supplemented by appropriate PPE.

Engineering Controls: The First Line of Defense

The causality is simple: if the compound cannot reach you, it cannot harm you.

- Chemical Fume Hood: All weighing and handling of the solid compound must be performed inside a certified chemical fume hood. This directly mitigates the respiratory irritation hazard (H335) by capturing dust and preventing it from entering the breathing zone of the operator. [\[10\]](#)
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[10\]](#)
- Eyewash Stations and Safety Showers: These must be located in immediate proximity to the workstation.[\[6\]](#) Their availability is a critical response measure for accidental eye (H319) or extensive skin (H315) contact.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is not a substitute for good engineering controls but is a mandatory final barrier.

- Eye and Face Protection: Chemical safety goggles are required at all times. Due to the risk of dust, a face shield should also be worn when handling larger quantities or when there is a significant risk of splashing or aerosolization.[\[6\]](#)[\[10\]](#) This directly addresses the H319 "Causes serious eye irritation" hazard.
- Skin Protection:
 - Gloves: Standard nitrile gloves should be worn. Inspect them for tears before use and wash hands thoroughly after removal.[\[6\]](#)[\[10\]](#)
 - Lab Coat: A flame-resistant lab coat must be worn and kept fully buttoned.

- Respiratory Protection: Not typically required if work is conducted within a functional fume hood. If a fume hood is unavailable or in the case of a large spill, a NIOSH-approved respirator with a particulate filter would be necessary.[13]

Logical Relationship of Hazards to Controls

The following diagram illustrates the direct link between a specific hazard and the primary control measure designed to mitigate it.

Caption: Relationship between GHS hazards and primary control measures.

Section 5: Safe Handling, Storage, and Emergency Protocols

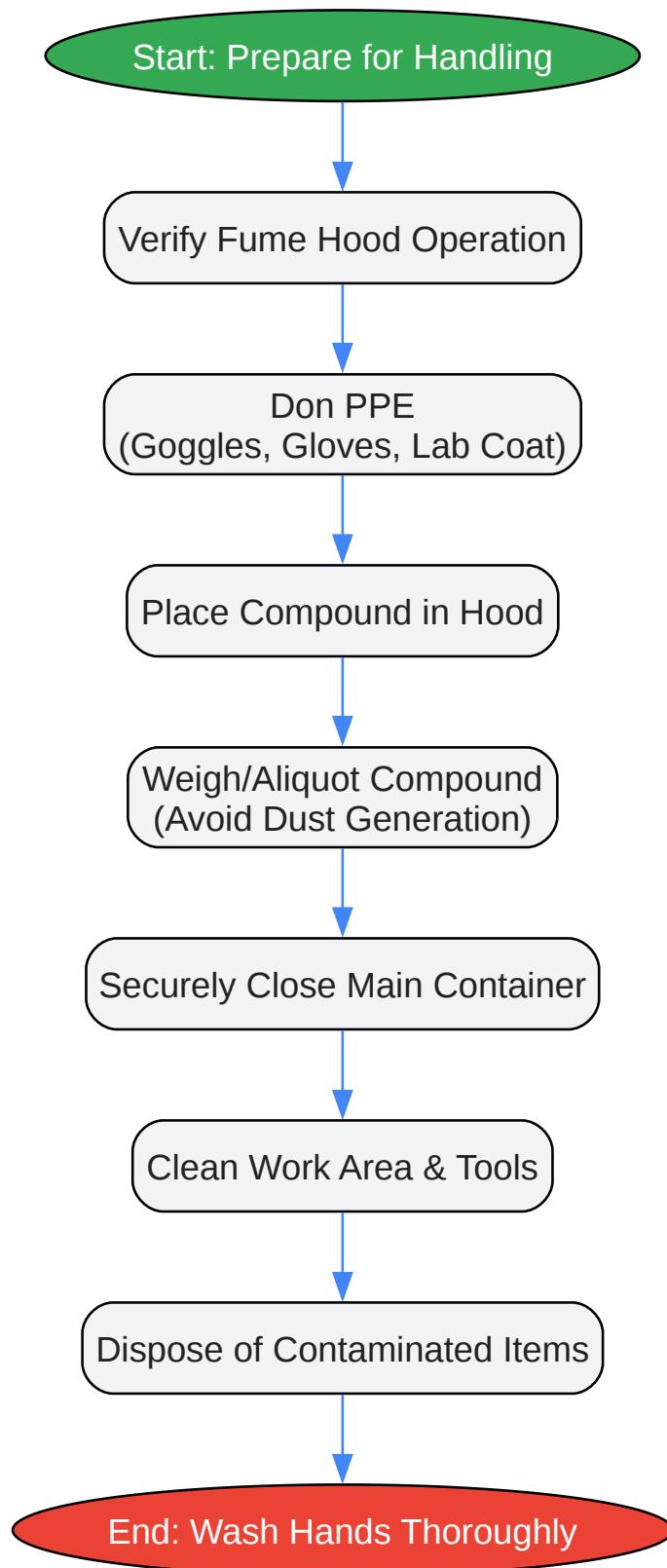
Standard Operating Procedure (SOP) for Handling

This protocol is designed as a self-validating system. Following these steps ensures that risks are systematically controlled.

- Preparation:
 - Verify the chemical fume hood has a current certification and is functioning correctly.
 - Don all required PPE (lab coat, safety goggles, nitrile gloves).
 - Designate a specific area within the hood for handling the solid.
 - Prepare a waste container for contaminated materials (e.g., weighing paper, used gloves).
- Aliquotting the Compound:
 - Retrieve the container from its storage location.
 - Place the container inside the fume hood before opening.
 - Use a spatula to carefully transfer the required amount of the off-white solid onto weighing paper or into a tared vessel.

- Causality: The slow, deliberate movement minimizes the aerosolization of the powder, directly reducing the inhalation (H335) and eye contact (H319) risks.
- Securely close the main container immediately after use.
- Post-Handling:
 - Clean any residual powder from the spatula and the work surface within the hood using a damp cloth.
 - Dispose of all contaminated disposable items (gloves, weighing paper) into the designated solid waste container.
 - Wash hands thoroughly with soap and water after exiting the lab.[6][10]

Safe Handling Workflow Diagram



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Caption: Step-by-step workflow for the safe handling of the solid compound.

Storage Requirements

- Conditions: Store in a tightly-closed container in a cool, dry, well-ventilated area.[6][10] The requirement for a "dry" environment is critical as moisture could potentially hydrolyze the ester or interact with the acidic compound.
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents and strong bases.[14] Reaction with strong bases can cause a vigorous and potentially hazardous acid-base reaction.
- Security: The container should be stored locked up.[6][10][11]

Emergency First-Aid Protocols

Immediate and correct action is vital.

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them at rest in a position comfortable for breathing.[6][8][10] If symptoms persist, seek medical attention.
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[6][10] If skin irritation occurs, get medical advice.[10]
- Eye Contact: Immediately rinse cautiously with water for several minutes, holding the eyelids open.[6][8][10] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.[8]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Call a poison center or doctor for treatment advice.[8][11][13]

Section 6: Stability and Reactivity

- Chemical Stability: The product is chemically stable under standard ambient conditions (room temperature).[8]
- Reactivity: While generally stable, hazardous reactions can occur.
 - Incompatible Materials: Avoid strong oxidizing agents and strong alkalis/bases.[14]

- Hazardous Decomposition Products: In the event of a fire, hazardous combustion gases or vapors may be produced.[8]
- Dust Explosion: Like many fine organic powders, if finely distributed and whirled up in the air, there is a potential for a dust explosion.[8][12]

Section 7: Disposal Considerations

Responsible disposal is a critical component of the chemical lifecycle.

- Procedure: Waste material must be disposed of in accordance with national and local regulations.[8] This typically involves collection in a clearly labeled, sealed container for pickup by a licensed chemical waste disposal company.
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[8][10] This is mandated by its classification as harmful to aquatic life (H402).

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